

Application Note and Protocol for Particle Size Analysis of Carbaldrate

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Compound of Interest

Compound Name: Carbaldrate

CAS No.: 41342-54-5

Cat. No.: B12735099

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Introduction

Carbaldrate, a dihydroxyaluminum sodium carbonate complex, is an active pharmaceutical ingredient (API) commonly used as an antacid. The particle size distribution (PSD) of **Carbaldrate** is a critical quality attribute that can significantly influence its therapeutic efficacy and manufacturability.^[1] Key performance indicators such as dissolution rate, bioavailability, and acid-neutralizing capacity are directly affected by the particle size.^[1] Smaller particles offer a larger surface area, which can lead to faster dissolution and a more rapid onset of action. Furthermore, controlling the PSD is essential for ensuring dose uniformity, proper flowability during manufacturing, and the stability of the final dosage form, such as suspensions or tablets.^[1]

This application note provides a detailed protocol for the particle size analysis of **Carbaldrate** powder using laser diffraction, a widely accepted and robust method in the pharmaceutical industry.^{[2][3][4][5]} The protocol covers both wet and dry dispersion methods, offering flexibility based on sample characteristics and laboratory instrumentation.

Physicochemical Properties of Carbaldrate

Property	Value	Reference
Chemical Name	Dihydroxyaluminum sodium carbonate	[6][7]
Molecular Formula	CH ₄ AlNaO ₆	[7][8]
Molecular Weight	162.01 g/mol	[8]
Appearance	White or almost white powder	[9]
Solubility	Practically insoluble in water and organic solvents; soluble in dilute mineral acids with effervescence.	[9]

Experimental Protocol: Particle Size Analysis by Laser Diffraction

This protocol outlines the procedure for determining the particle size distribution of **Carbaldrate** powder using a laser diffraction instrument. Both wet and dry dispersion methods are described. The choice between wet and dry dispersion depends on the material's cohesiveness and the primary objective of the analysis (i.e., measuring primary particles versus agglomerates).[5][10]

1. Instrumentation and Materials

- Instrument: Laser Diffraction Particle Size Analyzer (e.g., Malvern Mastersizer, Horiba LA-960, or equivalent).
- Dispersion Unit: Wet dispersion unit (e.g., Hydro MV or Hydro SV) and/or a dry powder dispersion unit (e.g., Aero S).
- Dispersant (for wet analysis): Deionized water with a suitable dispersant such as 0.1% w/v sodium hexametaphosphate or sodium pyrophosphate.[5][9][11] Isopropanol can be considered if the material is suspected to be highly water-sensitive.
- Sample: **Carbaldrate** powder, representative of the batch to be tested.

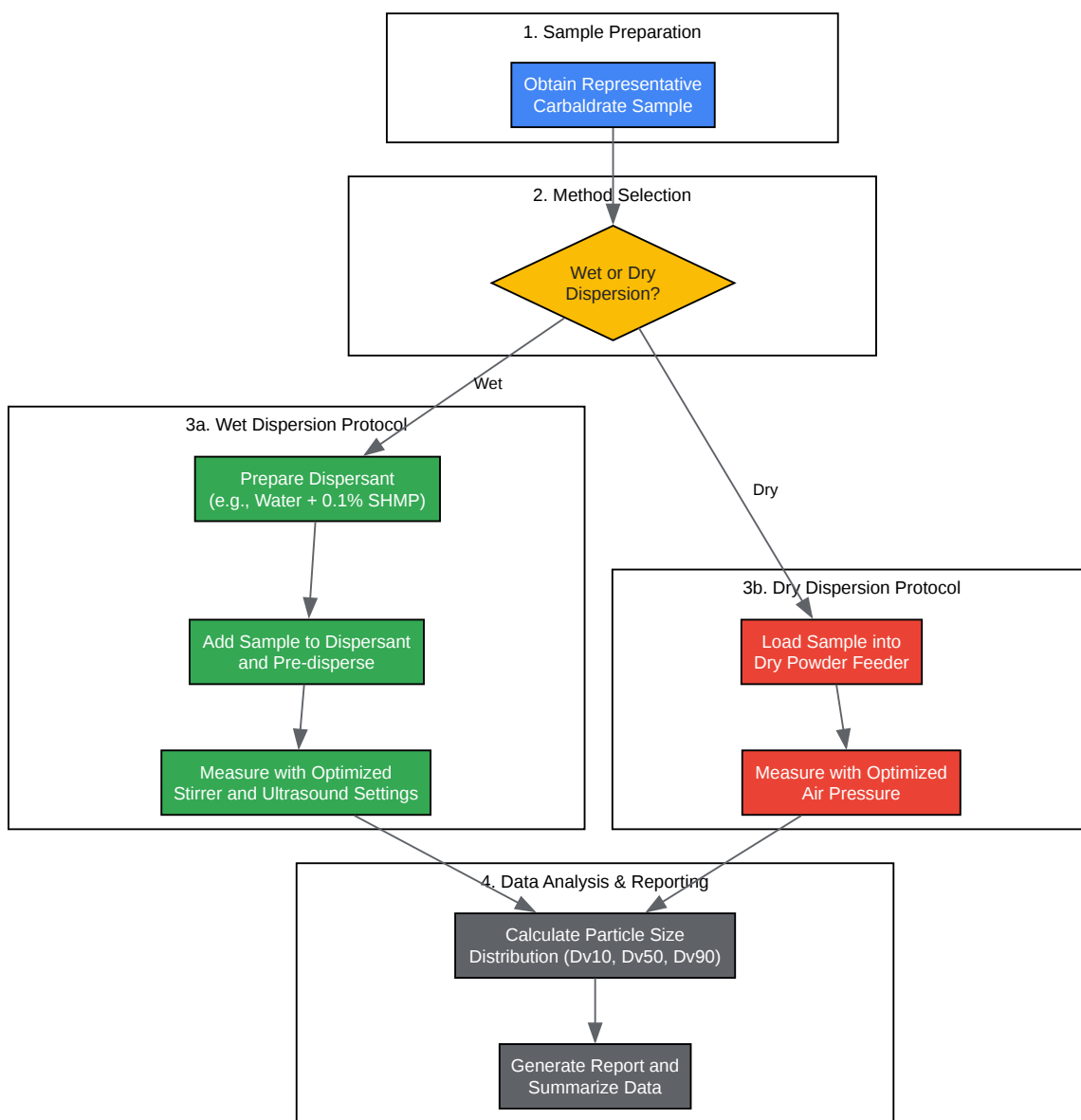
- Spatula and weighing balance.

2. Method Development Considerations

Before routine analysis, the dispersion method should be optimized to ensure complete and stable dispersion without causing particle attrition.

- For Wet Dispersion:
 - Dispersant Selection: Verify that **Carbaldrate** does not dissolve in the chosen dispersant. While **Carbaldrate** is practically insoluble in water, the addition of a stabilizing agent like sodium hexametaphosphate is recommended to prevent re-agglomeration.[\[5\]](#)[\[9\]](#)
 - Stirrer Speed Titration: Determine the optimal stirrer speed that maintains a homogeneous suspension without introducing air bubbles.
 - Ultrasonication Titration: Apply ultrasonic energy in increasing durations (e.g., 30, 60, 120 seconds) to determine the energy required to break up agglomerates into primary particles. The particle size should plateau once optimal dispersion is achieved.[\[5\]](#)[\[10\]](#)
- For Dry Dispersion:
 - Air Pressure Titration: Analyze the sample at various air pressures to find the pressure that achieves complete dispersion without causing particle fracture. The particle size should decrease with increasing pressure and then plateau.[\[5\]](#)[\[12\]](#)

3. Experimental Workflow



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Caption: Workflow for Particle Size Analysis of **Carbaldrate**.

4. Detailed Protocol

4.1. Wet Dispersion Method

- Instrument Setup:
 - Ensure the laser diffraction instrument is clean and has been background-calibrated with the chosen dispersant.
 - Fill the dispersion unit with the dispersant (e.g., deionized water with 0.1% sodium hexametaphosphate).
- Sample Preparation:
 - Accurately weigh a small, representative amount of **Carbaldrate** powder. The exact amount will depend on the instrument and particle size, but typically ranges from 50 to 500 mg.
 - Create a pre-dispersion by adding the powder to a small volume of the dispersant in a beaker and gently swirling. This helps to wet the powder and break up loose agglomerates.
- Measurement:
 - Set the stirrer to the pre-determined optimal speed (e.g., 2000-2500 rpm).
 - Slowly add the pre-dispersed sample to the dispersion unit until the desired laser obscuration is reached (typically 10-20%).
 - Apply the pre-determined duration of ultrasonication (e.g., 60 seconds at 40W) to ensure complete deagglomeration.
 - Allow the suspension to circulate for 30-60 seconds to ensure stability before starting the measurement.
 - Perform the measurement, collecting data for a sufficient duration (e.g., 30 seconds).
 - Repeat the measurement at least three times using fresh aliquots of the sample.

4.2. Dry Dispersion Method

- Instrument Setup:

- Ensure the dry powder dispersion unit and the measurement cell are clean.
- Perform a background measurement.
- Sample Loading:
 - Load a representative amount of **Carbaldrate** powder (typically 0.5-2 g) onto the sample tray of the dry powder feeder.
- Measurement:
 - Set the air pressure to the pre-determined optimal value (e.g., 1-2 bar).
 - Start the measurement, ensuring a steady and consistent feed rate.
 - Collect data for a sufficient duration to ensure a representative measurement of the entire sample.
 - Repeat the measurement at least three times using fresh aliquots of the sample.

5. Data Presentation and Analysis

The particle size distribution is typically reported using volume-based percentiles (Dv).

- Dv10: The particle size below which 10% of the sample volume exists. This value is sensitive to the presence of fine particles.
- Dv50: The median particle size, where 50% of the sample volume is composed of smaller particles and 50% of larger particles.
- Dv90: The particle size below which 90% of the sample volume exists. This value is sensitive to the presence of coarse particles or agglomerates.

Table 1: Example Laser Diffraction Instrument Settings

Parameter	Wet Dispersion Method	Dry Dispersion Method
Dispersant	Deionized Water + 0.1% SHMP	N/A
Refractive Index (Sample)	1.57 (Typical for carbonates)	1.57 (Typical for carbonates)
Absorption Index	0.01	0.01
Stirrer Speed	2500 rpm	N/A
Ultrasonication	60 seconds at 40W	N/A
Dispersion Air Pressure	N/A	1.5 bar
Obscuration Range	10 - 20%	1 - 10%
Measurement Duration	30 seconds	15 seconds

Table 2: Example Data Summary for **Carbaldrate** Batches

Batch ID	Analysis Method	Dv10 (µm)	Dv50 (µm)	Dv90 (µm)	Span*
CB-001	Wet Dispersion	2.1	8.5	18.2	1.89
CB-002	Wet Dispersion	2.5	9.8	21.5	1.94
CB-003	Dry Dispersion	3.0	12.1	25.8	1.88

*Span = (Dv90 - Dv10) / Dv50. A smaller span value indicates a narrower particle size distribution.

Conclusion

The protocol described provides a robust framework for the accurate and reproducible particle size analysis of **Carbaldrate**. Laser diffraction is a powerful tool for characterizing this critical material attribute.[2][3][4][5] By carefully developing and validating the dispersion method,

researchers, scientists, and drug development professionals can ensure reliable data that supports formulation development, process control, and quality assurance, ultimately leading to a safer and more effective final drug product.

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